Technical Whitepaper: Betanin (AldrichCPR Specification)

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Compound of Interest

Compound Name:	*Betanin, AldrichCPR*
CAS No.:	*7659-95-2*
Cat. No.:	*B1666910*

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Chemical Profile, Purity Profiling, and Analytical Protocols

Executive Summary

Betanin (Betanidin 5-O-β-D-glucoside) is the primary betacyanin pigment derived from Beta vulgaris.[1][2][3] In the context of "AldrichCPR" (Sigma-Aldrich Chemical Procurement/Product Reference), researchers must navigate a critical distinction: the difference between commercial-grade extracts (often labeled simply as Betanin) and analytical-grade standards.

This guide clarifies the "AldrichCPR" designation, defines the specific purity challenges associated with CAS 7659-95-2, and provides autonomous, self-validating protocols for stability maintenance and purity verification via HPLC-DAD-MS.

Part 1: Chemical Identity & The "AldrichCPR" Designation

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The term "AldrichCPR" typically refers to the Sigma-Aldrich Chemical Procurement or compound management designation found in procurement databases (e.g., SciQuest, Ariba, or internal inventories). It does not denote a unique chemical structure but rather the commercial source specification.

Core Chemical Specifications

Parameter	Technical Specification
Chemical Name	Betanin (Betanidin 5-O-β-D-glucoside)
CAS Number	7659-95-2
Molecular Formula	$C_{24}H_{26}N_2O_{13}$
Molecular Weight	550.47 g/mol
Solubility	Highly soluble in water; slightly soluble in ethanol; insoluble in non-polar organics.
λ max	536–538 nm (pH dependent)
Aldrich Product ID	Commonly 901266 (formerly CDS000584) or B0397 (TCI cross-ref).

The Purity Paradox (Critical Expertise)

When sourcing Betanin under the Aldrich label (e.g., Product 901266), the product is frequently "Red beet extract diluted with dextrin".[4]

- Commercial Purity: Often undefined or low (0.1% – 10% pigment content). The bulk is dextrin/sugar matrix.
- Analytical Purity: True standards (>95%) are unstable and rare.
- Implication: You cannot use the weight of the commercial powder to calculate molarity directly. You must determine the concentration spectrophotometrically using the extinction coefficient (

  L/(mol·cm) in water) or via HPLC calibration.

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Part 2: Stability & Degradation Mechanisms

Betanin is a metastable Schiff base. Its stability is the primary variable in experimental reproducibility. It degrades via hydrolysis (splitting into yellow Betalamic Acid and colorless Cyclodopa) or oxidation.

Degradation Pathway Diagram

The following diagram illustrates the thermal and pH-induced degradation pathways that researchers must mitigate.

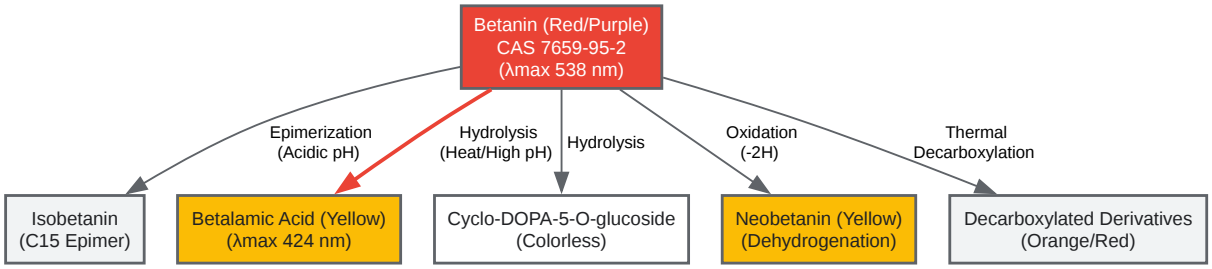

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Figure 1: Betanin degradation pathways. The primary failure mode in storage is hydrolysis to yellow Betalamic Acid.

Handling Protocols for Stability

- pH Control: Maintain pH between 5.0 and 6.0.
  - Avoid: pH > 7.0 (rapid hydrolysis) and pH < 3.0 (epimerization to Isobetanin).
- Temperature: Store lyophilized powder at -20°C. Solutions must be kept on ice and used within 4 hours.
- Atmosphere: Flush vials with Nitrogen (

) to prevent oxidation to Neobetanin.

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Part 3: Analytical Workflows (Self-Validating Protocols)

To validate the "AldrichCPR" product purity, do not rely on the label. Use this HPLC-DAD-MS workflow.

Protocol: HPLC Purity Determination

Objective: Quantify Betanin content relative to matrix (dextrin) and degradation products.

- Sample Preparation:
  - Dissolve 10 mg of commercial powder in 10 mL deionized water (keep cold).
  - Filter through 0.22 µm PTFE membrane (Betanin binds less to PTFE than Nylon).
- Chromatographic Conditions:
  - Column: C18 Reverse Phase (e.g., 250 x 4.6 mm, 5 µm).[5]
  - Mobile Phase A: 1% Formic Acid in Water.
  - Mobile Phase B: Acetonitrile.[6]
  - Gradient: 0-10% B (0-15 min), 10-20% B (15-25 min). Betanin elutes early due to polarity.
- Detection:
  - DAD: Monitor 538 nm (Betanin) and 480 nm (Isobetanin/Neobetanin).
  - MS: ESI Positive Mode. Target ion $[M+H]^+$ = 551 m/z.[5]

Analytical Logic Diagram

This workflow ensures you distinguish between the pigment and the dextrin filler.

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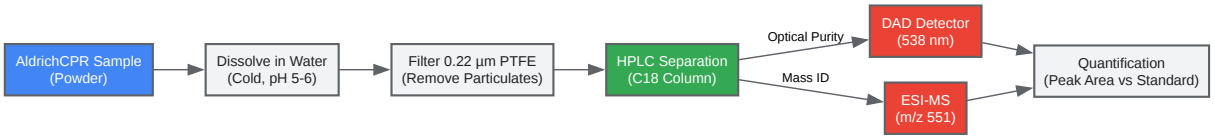

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Figure 2: Analytical workflow for validating Betanin purity from commercial extracts.

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